

Bismuth Oxalate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Bismuth oxalate*

Cat. No.: *B1617870*

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CAS Number: 6591-55-5

Molecular Formula: $\text{Bi}_2(\text{C}_2\text{O}_4)_3$

This technical guide provides an in-depth overview of **bismuth oxalate**, a compound of interest for various research and development applications, including its potential, though less explored, role in drug development. This document details its chemical and physical properties, synthesis protocols, and thermal decomposition characteristics.

Chemical and Physical Properties

Bismuth oxalate is a white powder that is practically insoluble in water and alcohol. It is, however, soluble in moderately diluted hydrochloric or nitric acid.^{[1][2]} The fundamental properties of **bismuth oxalate** are summarized in the table below.

Property	Value	Reference
CAS Number	6591-55-5	[3]
Molecular Formula	$C_6Bi_2O_{12}$	[4][5]
Molecular Weight	682.02 g/mol	[1][5][6]
Appearance	White powder	[4]
Solubility	Insoluble in water and ethanol; soluble in dilute acids	[4]
Percent Composition	C: 10.57%, Bi: 61.28%, O: 28.15%	[1][2]

Synthesis of Bismuth Oxalate

Several methods for the synthesis of **bismuth oxalate** and its hydrated forms have been reported. The resulting product's morphology and hydration state are highly dependent on the synthesis conditions, such as reactant concentrations, temperature, and pH.

Experimental Protocol: Synthesis of Hydrated Bismuth Oxalate ($Bi_2(C_2O_4)_3 \cdot 7H_2O$)

A common method for the synthesis of hydrated **bismuth oxalate** involves the precipitation from bismuth nitrate and oxalic acid solutions.

Materials:

- Bismuth nitrate (0.2 M) in 1 M nitric acid
- Oxalic acid solution (0.3 M)

Procedure:

- The bismuth nitrate and oxalic acid solutions are progressively mixed with constant stirring.
- A white precipitate of **bismuth oxalate** forms.

- The precipitate is filtered and washed thoroughly with water.
- The product is then dried at ambient temperature. To prevent partial dehydration, the obtained oxalate can be stored at 5°C.[7]

The resulting product can be characterized using various analytical techniques, including X-ray powder diffraction (XRD), scanning electron microscopy (SEM), and Fourier-transform infrared spectroscopy (FTIR).[7]

Experimental Protocol: Synthesis of Basic Bismuth Oxalate ($\text{BiC}_2\text{O}_4(\text{OH})$)

Basic **bismuth oxalate** can be synthesized by direct precipitation from nitrate solutions with the addition of oxalic acid. The morphology of the resulting product is influenced by the reaction medium and temperature.[8]

Characterization and Thermal Analysis

The thermal decomposition of **bismuth oxalate** has been studied to understand its stability and the formation of bismuth oxides.

Thermal Decomposition of Hydrated Bismuth Oxalate

The thermal decomposition of $\text{Bi}_2(\text{C}_2\text{O}_4)_3 \cdot 7\text{H}_2\text{O}$ has been investigated using Controlled Transformation Rate Thermal Analysis (CRTA). The decomposition occurs in two main steps:

- Dehydration: The loss of water molecules.
- Decomposition: The transformation of the anhydrous oxalate into metallic bismuth or bismuth oxide, depending on the atmosphere (vacuum or air), with the release of carbon dioxide.[7]

Under vacuum, the decomposition between 200 and 300°C leads to the formation of metallic bismuth. In an air atmosphere, the controlled decomposition at around 270°C can yield the metastable $\beta\text{-Bi}_2\text{O}_3$ phase.[7]

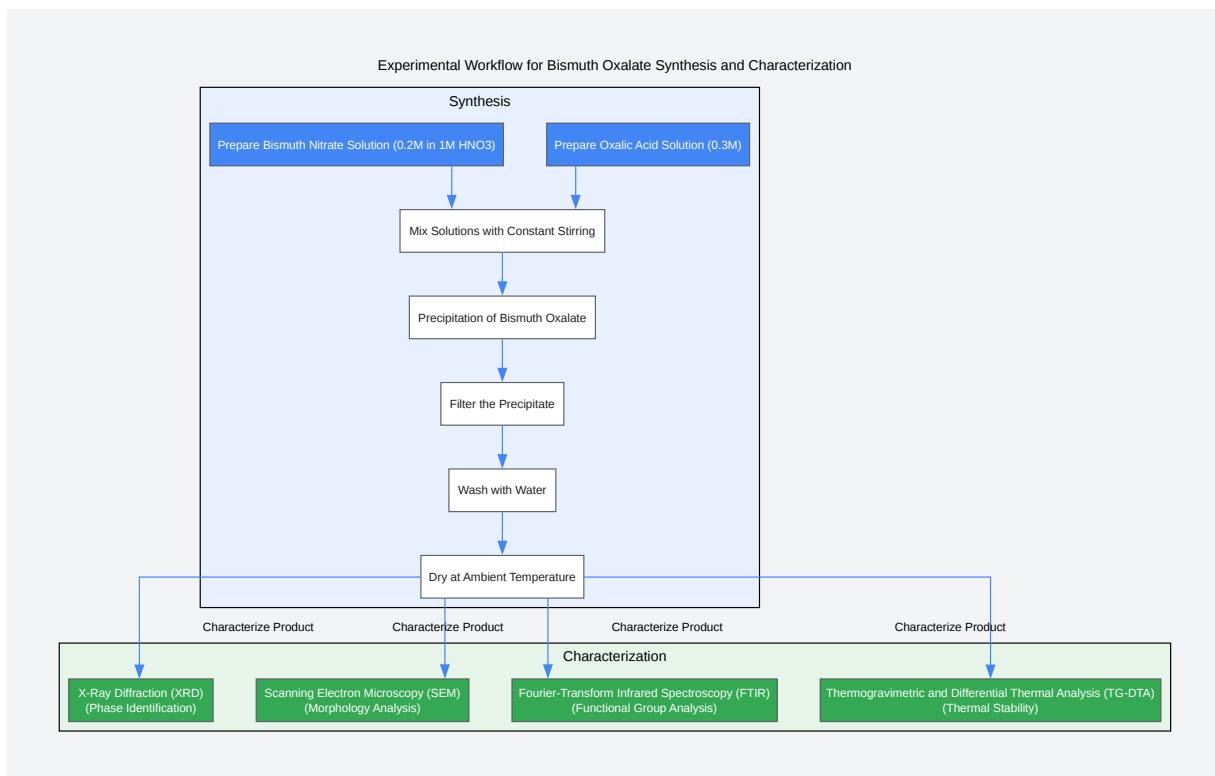
Thermal Analysis Data for Basic Bismuth Oxalate

The oxidative thermolysis of basic **bismuth oxalate** ($\text{BiC}_2\text{O}_4(\text{OH})$) occurs in the temperature range of 260-310°C, accompanied by exothermic effects. The final thermolysis product is bismuth oxide. The mass loss corresponding to this decomposition is approximately 26.3% (theoretical value 25.8%).

Sample	Decomposition Temperature Range (°C)	DTA Peak (°C)
Sample I (synthesized at 40°C)	270-310	300
Sample II (synthesized at 80°C)	260-300	280

Experimental Workflow: Synthesis and Characterization of Bismuth Oxalate

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **bismuth oxalate**.

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Caption: A flowchart illustrating the synthesis of **bismuth oxalate** followed by its characterization.

Relevance to Drug Development

While **bismuth oxalate** itself is not a widely used pharmaceutical, bismuth compounds, in general, have a long history in medicine, particularly for treating gastrointestinal disorders.^[9] ^[10]^[11] Colloidal bismuth subcitrate and bismuth subsalicylate are well-known active pharmaceutical ingredients.^[11]

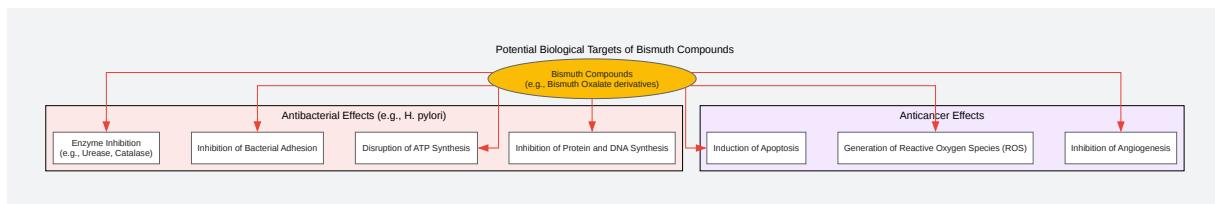
The interest in bismuth-based drugs stems from their antimicrobial and anticancer properties. ^[9]^[12] Bismuth compounds have been shown to be effective against *Helicobacter pylori* and are being investigated for their potential in cancer therapy.^[9]^[11] The biological activity of bismuth is attributed to its ability to interact with various cellular pathways.

Although specific signaling pathways for **bismuth oxalate** are not well-documented, the general mechanisms of action for bismuth compounds involve:

- Inhibition of bacterial enzymes: Bismuth ions can inhibit key enzymes in pathogens like *H. pylori*.
- Disruption of cellular processes: Bismuth can interfere with bacterial adhesion, ATP synthesis, and protein synthesis.
- Induction of apoptosis in cancer cells: Some bismuth complexes have been shown to induce programmed cell death in tumor cells.

The synthesis of bismuth-containing nanoparticles, including those derived from bismuth precursors, is an active area of research for applications in drug delivery.^[13] Bismuth nanoparticles are being explored for their potential to enhance the targeted delivery of anticancer drugs.

The following diagram depicts a generalized overview of the biological targets of bismuth compounds, which could be relevant for future research into the pharmaceutical applications of **bismuth oxalate**.

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Caption: Biological targets of bismuth compounds in bacteria and cancer cells.

In conclusion, while **bismuth oxalate** is primarily a precursor for bismuth and bismuth oxide materials, its relationship to the broader class of bioactive bismuth compounds suggests potential for further investigation in the field of drug development, particularly in the formulation of novel bismuth-based therapeutics.

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